

Nandrolone Undecanoate: A Deep Dive into its Physicochemical Properties and Structural Elucidation

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Compound of Interest

Compound Name: *Nandrolone undecylate*

Cat. No.: *B159588*

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This technical guide provides a comprehensive overview of the physicochemical properties and structural analysis of Nandrolone Undecanoate, an anabolic-androgenic steroid. The information presented herein is intended to support research, development, and quality control activities related to this compound.

Physicochemical Characteristics

Nandrolone Undecanoate is the undecanoate ester of nandrolone, a synthetic anabolic steroid derived from testosterone. The addition of the undecanoate ester chain significantly increases the compound's lipophilicity and prolongs its duration of action. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Nandrolone Undecanoate

Property	Value	Reference
IUPAC Name	[(8R,9S,10R,13S,14S,17S)-13-methyl-3-oxo-2,6,7,8,9,10,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl] undecanoate	[1]
Synonyms	Nandrolone undecylate, 19-nortestosterone undecanoate, Dynabolon	[1]
CAS Number	862-89-5	[1]
Molecular Formula	C ₂₉ H ₄₆ O ₃	[1]
Molecular Weight	442.7 g/mol	[1]
Appearance	Off-white to white powder	[2]
Melting Point	52 °C	[2]
Solubility	Soluble in methanol.	[2]
Log P (Octanol-Water)	7.8 (Computed)	[1]

Structural Elucidation

The definitive structure of Nandrolone Undecanoate is confirmed through a combination of spectroscopic and analytical techniques. These methods provide detailed information about the molecular framework, functional groups, and overall connectivity of the atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules like Nandrolone Undecanoate. Both ¹H and ¹³C NMR provide valuable information.

- ¹H NMR: The proton NMR spectrum reveals the number of different types of protons and their neighboring environments. Key signals for Nandrolone Undecanoate include those corresponding to the steroid backbone and the long undecanoate ester chain.[3][4]

- ^{13}C NMR: The carbon-13 NMR spectrum indicates the number of distinct carbon environments within the molecule.

A general workflow for the NMR analysis of a steroid sample is depicted below.

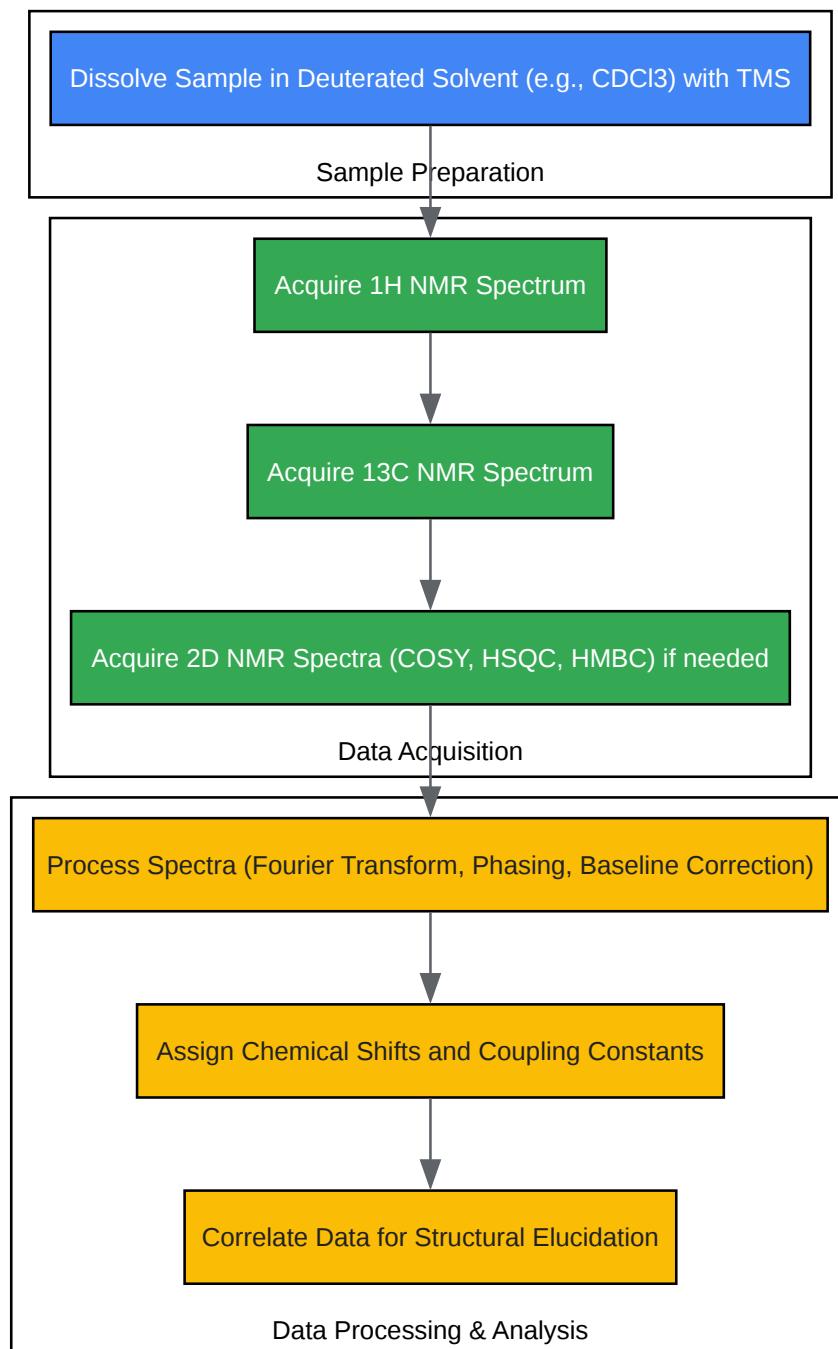


Figure 1. General Workflow for NMR Analysis.

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Figure 1. General Workflow for NMR Analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of Nandrolone Undecanoate, further confirming its structure. Gas Chromatography-Mass Spectrometry (GC-MS) is a commonly employed technique for the analysis of anabolic steroids.^{[5][6]} The electron ionization (EI) mass spectrum of Nandrolone Undecanoate would show a molecular ion peak corresponding to its molecular weight, along with characteristic fragment ions resulting from the cleavage of the ester bond and fragmentation of the steroid nucleus.^[2]

The general procedure for GC-MS analysis is outlined in the following diagram.

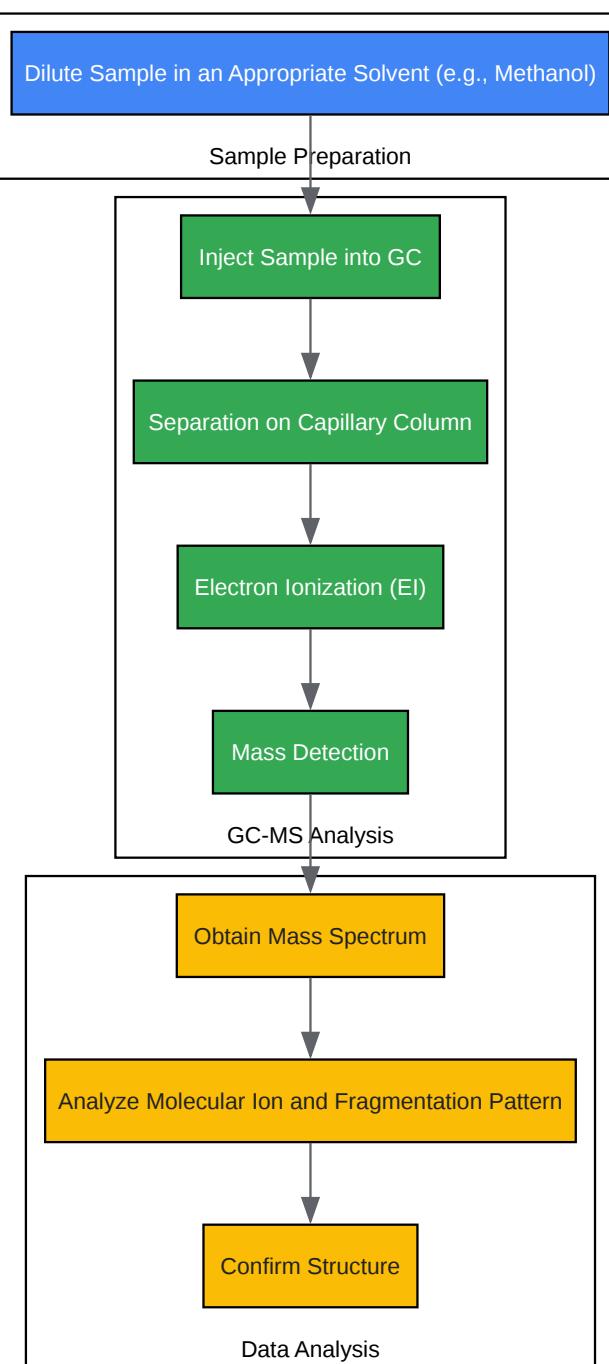


Figure 2. General Workflow for GC-MS Analysis.

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Figure 2. General Workflow for GC-MS Analysis.

Infrared (IR) Spectroscopy

Fourier Transform Infrared (FTIR) spectroscopy is used to identify the functional groups present in Nandrolone Undecanoate. The IR spectrum will exhibit characteristic absorption bands for the carbonyl groups (C=O) of the ester and the ketone in the steroid A-ring, as well as C-O and C-H stretching vibrations.[1]

X-ray Crystallography

Single-crystal X-ray diffraction provides the most definitive three-dimensional structure of a molecule in the solid state. This technique has been used to determine the crystal structures of various nandrolone esters, providing precise information on bond lengths, bond angles, and the overall conformation of the molecule.[7]

Mechanism of Action: Androgen Receptor Signaling

Nandrolone Undecanoate is a prodrug of nandrolone. In the body, the undecanoate ester is cleaved, releasing nandrolone, which then exerts its effects by binding to and activating the androgen receptor (AR). The androgen receptor signaling pathway is a critical determinant of the physiological effects of anabolic steroids.

Upon binding nandrolone, the androgen receptor undergoes a conformational change, dissociates from heat shock proteins, dimerizes, and translocates to the nucleus.[8] In the nucleus, the receptor-ligand complex binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes, thereby modulating their transcription. This leads to the anabolic and androgenic effects associated with nandrolone.

The simplified signaling pathway is illustrated below.

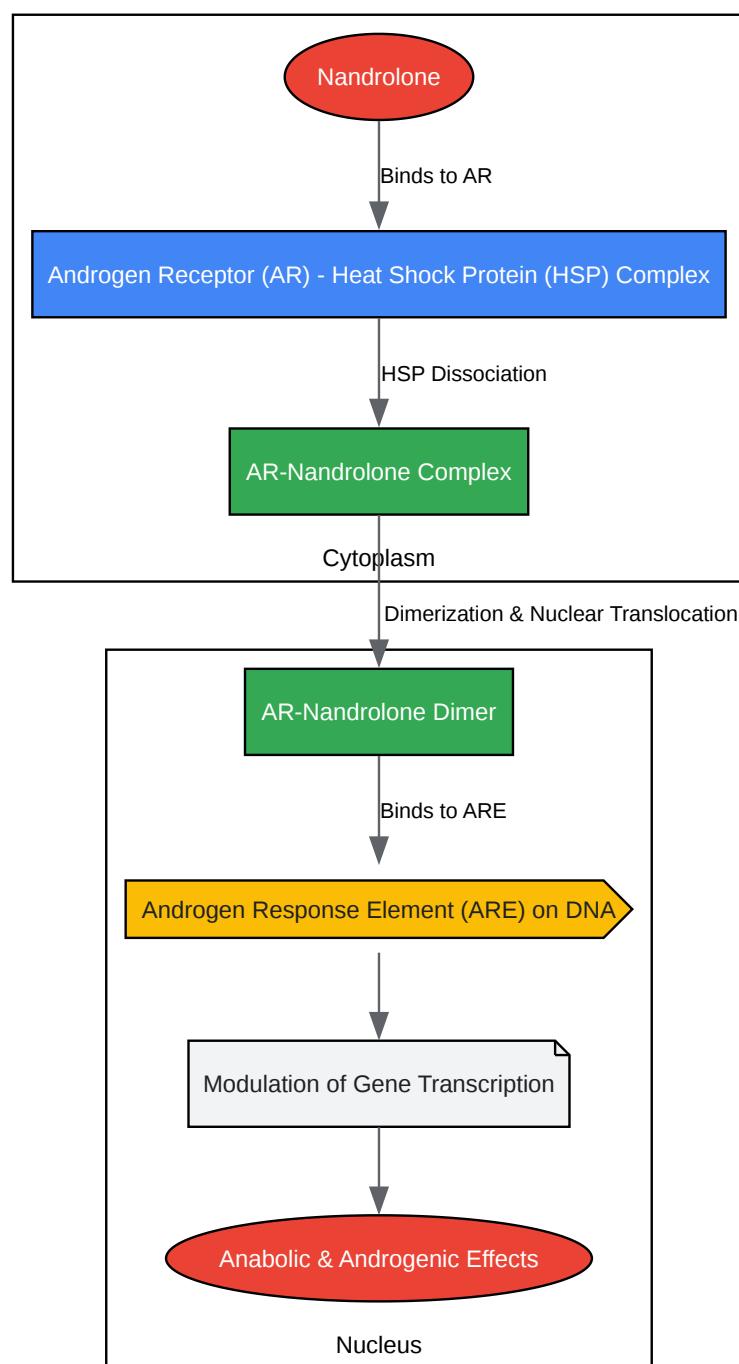


Figure 3. Simplified Androgen Receptor Signaling Pathway.

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Figure 3. Simplified Androgen Receptor Signaling Pathway.

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible analysis of Nandrolone Undecanoate. Below are representative protocols for key analytical techniques.

Determination of Octanol-Water Partition Coefficient (Log P)

The octanol-water partition coefficient is a measure of a compound's lipophilicity. The shake-flask method is a traditional approach, while HPLC-based methods offer a more rapid alternative.[9][10][11]

Shake-Flask Method Protocol:

- Pre-saturation: Shake n-octanol and water together for 24 hours to ensure mutual saturation of the two phases. Separate the layers.
- Sample Preparation: Prepare a stock solution of Nandrolone Undecanoate in the n-octanol phase.
- Partitioning: Mix a known volume of the Nandrolone Undecanoate stock solution with a known volume of the water phase in a separatory funnel.
- Equilibration: Shake the funnel for a predetermined period to allow for the partitioning of the analyte between the two phases to reach equilibrium.
- Phase Separation: Allow the two phases to separate completely.
- Quantification: Determine the concentration of Nandrolone Undecanoate in both the n-octanol and water phases using a suitable analytical technique, such as HPLC-UV.
- Calculation: Calculate the Log P value using the formula: $\text{Log P} = \log ([\text{Concentration in Octanol}] / [\text{Concentration in Water}])$.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 10-20 mg of Nandrolone Undecanoate in about 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an

internal standard.[2]

- Instrument Setup: Place the NMR tube in a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
 - ^1H NMR: Acquire the proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire the carbon spectrum, which may require a longer acquisition time.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction.
- Spectral Analysis: Integrate the signals in the ^1H NMR spectrum to determine proton ratios. Identify the chemical shifts of all signals and compare them to reference spectra or use predictive software for structural assignment.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Sample Preparation: Prepare a dilute solution of Nandrolone Undecanoate (e.g., 1 mg/mL) in a volatile organic solvent such as methanol or ethyl acetate.[2] For analysis of biological samples, an extraction and derivatization step (e.g., silylation) may be necessary.[5][6]
- Instrumental Conditions:
 - Gas Chromatograph: Use a capillary column suitable for steroid analysis (e.g., HP-5MS). Set the injector temperature, oven temperature program, and carrier gas flow rate to achieve optimal separation.[2]
 - Mass Spectrometer: Operate in electron ionization (EI) mode. Set the mass scan range to cover the expected molecular ion and fragment ions (e.g., 50-500 amu).
- Analysis: Inject a small volume (e.g., 1 μL) of the sample solution into the GC-MS system.

- Data Analysis: Identify the peak corresponding to Nandrolone Undecanoate based on its retention time. Analyze the mass spectrum of this peak, identifying the molecular ion and key fragment ions to confirm the compound's identity.

Fourier Transform Infrared (FTIR) Spectroscopy Protocol

- Sample Preparation: For a solid sample, the Attenuated Total Reflectance (ATR) technique is commonly used. Place a small amount of the Nandrolone Undecanoate powder directly onto the ATR crystal.[\[2\]](#) Alternatively, prepare a KBr pellet or a mull.
- Data Acquisition: Record the infrared spectrum over the mid-IR range (typically 4000-400 cm^{-1}). Collect a background spectrum of the empty ATR crystal or the KBr pellet.
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Spectral Interpretation: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule (e.g., C=O, C-O, C-H). Compare the obtained spectrum with a reference spectrum for confirmation.[\[1\]](#)

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